

Personal protective equipment for handling ARN5187 trihydrochloride

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Compound of Interest

Compound Name: ARN5187 trihydrochloride

Cat. No.: B605585

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Essential Safety and Handling Guide for ARN5187 Trihydrochloride

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **ARN5187 trihydrochloride**. Adherence to these procedures is essential for ensuring laboratory safety.

ARN5187 trihydrochloride is a chemical compound intended for laboratory research use.^[1] It is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ARN5187 trihydrochloride** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye & Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Protects against splashes and dust that can cause serious eye irritation.[1]
Skin & Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can cause irritation.[1]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if dust or aerosols are generated.[1]	Protects against inhalation of dust or aerosols which may cause respiratory tract irritation.[1]
Protective Clothing	A standard laboratory coat should be worn.	Provides a barrier against accidental skin contact.

Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **ARN5187 trihydrochloride** and ensuring a safe laboratory environment.

- Handling:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
 - Wash hands thoroughly after handling.[1]
 - Use only outdoors or in a well-ventilated area.[1]
 - Avoid contact with skin and eyes.[1]
- Storage:
 - Store in a well-ventilated place.[1]
 - Keep the container tightly closed.[1]

- Store in a locked-up location.[\[1\]](#)
- Recommended storage temperature is 4°C, sealed.[\[1\]](#)

Emergency Procedures: First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Procedure
If on Skin	Wash with plenty of soap and water. [1] Take off contaminated clothing and wash it before reuse. [1]
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. [1] If breathing is difficult, trained personnel may administer oxygen. [2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
If Swallowed	Get medical attention immediately. [2]

Spill and Disposal Plan

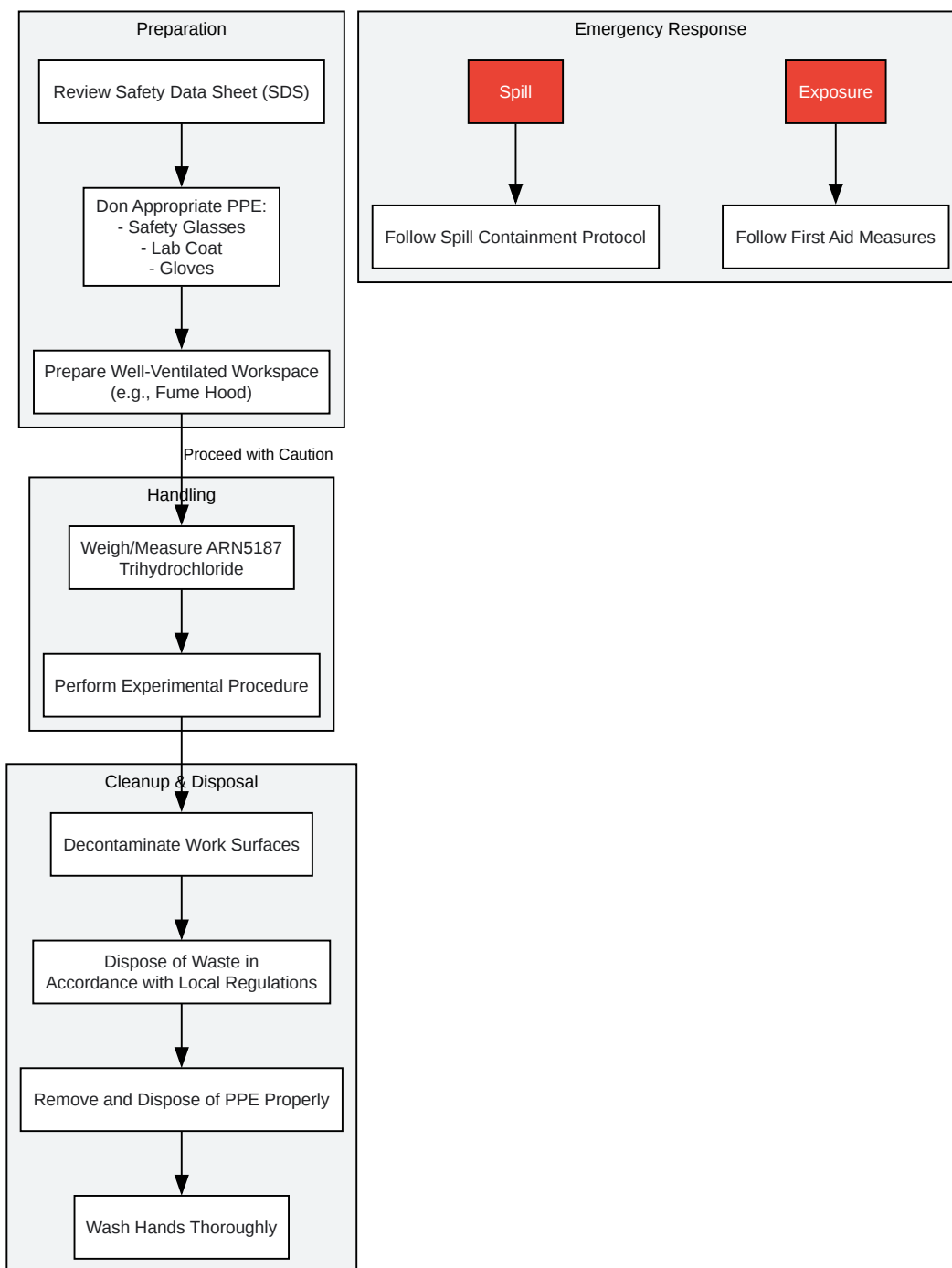
In the event of a spill or for routine disposal, the following procedures must be followed.

- Spill Containment:
 - Use full personal protective equipment.[\[1\]](#)
 - Evacuate personnel to safe areas.[\[1\]](#)
 - Ensure adequate ventilation.[\[1\]](#)
 - Prevent further leakage or spillage if safe to do so.[\[1\]](#)

- Absorb solutions with a liquid-binding material (e.g., diatomite).[\[1\]](#)
- Decontaminate surfaces by scrubbing with alcohol.[\[1\]](#)
- Disposal:
 - Dispose of the substance and its container in accordance with local, state, and federal regulations.[\[1\]](#) Do not let the product enter drains.[\[3\]](#)

Workflow for Handling ARN5187 Trihydrochloride

Safe Handling Workflow for ARN5187 Trihydrochloride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **ARN5187 trihydrochloride**.

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